

Leistungsvergleich verschiedener Chromatographiesäulen für die Ceramid-Analyse

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C20:1 Ceramide-d7

Cat. No.: B12419433

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung bietet dieser Leitfaden einen objektiven Vergleich der Leistung verschiedener Chromatographiesäulen zur Analyse von Ceramiden, unterstützt durch experimentelle Daten und detaillierte Protokolle.

Ceramide sind eine komplexe Klasse von Lipiden, die eine entscheidende Rolle bei zellulären Prozessen wie Apoptose, Zellwachstum und Entzündungsreaktionen spielen. Ihre genaue Quantifizierung und Charakterisierung ist für das Verständnis ihrer biologischen Funktionen und für die Entwicklung von Therapeutika von entscheidender Bedeutung. Die Wahl der Chromatographiesäule ist ein kritischer Faktor für die erfolgreiche Trennung und Analyse von Ceramid-Spezies. In diesem Leitfaden werden die Leistungen von Normalphasen- (NP-HPLC), Umkehrphasen- (RP-HPLC) und Hydrophiler Interaktionschromatographie (HILIC)-Säulen verglichen.

Zusammenfassung der wichtigsten Leistungsmerkmale

Die Auswahl der geeigneten Chromatographiesäule hängt von den spezifischen Zielen der Analyse ab. NP-HPLC eignet sich hervorragend zur Trennung von Ceramid-Unterklassen, während RP-HPLC eine robuste Methode zur Trennung einzelner molekularer Spezies basierend auf der Länge und Sättigung der Acylkette ist. HILIC stellt eine wertvolle Alternative für polare Lipide dar und bietet Vorteile bei der Kopplung mit Massenspektrometrie.

Säulentyp	Stationäre Phase	Typische Anwendung	Vorteile	Nachteile
Normalphase (NP-HPLC)	Kieselgel, PVA, Diol	Trennung von Ceramid-Unterklassen	Gute Trennung von Isomeren, kompatibel mit nicht-wässrigen Lösungsmitteln	Geringere Reproduzierbarkeit, empfindlich gegenüber Wasser in der mobilen Phase
Umkehrphase (RP-HPLC)	C8, C18, Phenyl	Trennung von Ceramid-Molekülspezies nach Hydrophobizität	Hohe Auflösung und Reproduzierbarkeit, breite Verfügbarkeit	Geringere Retention für sehr polare Ceramide
HILIC	Kieselgel, Amid, polar modifizierte Phasen	Analyse polarer Ceramide und anderer polarer Lipide	Verbesserte Retention polarer Analyten, erhöhte Empfindlichkeit im MS	Kann für einige Verbindungen eine "An-Aus"-Chromatographie sein ^[1] , längere Äquilibrierungszeiten

Quantitative Leistungsdaten

Die folgende Tabelle fasst quantitative Daten aus verschiedenen Studien zusammen, um einen direkten Vergleich der Säulenleistung zu ermöglichen.

Säule	Ceramid-Spezies	Retentionszeit (min)	Mobile Phase	Detektionsmethode	Quelle
latrobead (NP-HPLC)	C24:0 Ceramid	25.77	Isoktan/Ethylacetat-Gradient	APCI-MS	[2]
latrobead (NP-HPLC)	C24:1 Dihydroceramid	28.18	Isoktan/Ethylacetat-Gradient	APCI-MS	[2]
ACQUITY UPLC CSH C18	Diverse Ceramide	0 - 17	A: ACN:Wasser (3:2) mit 10 mM Ammoniumformiat; B: IPA:ACN (9:1) mit 10 mM Ammoniumformiat und 0.1% Ameisensäure	Q-TOF MS	[3]
Xperchrom 100 C8	Diverse Ceramide	Gesamtlaufzeit: 21	A: Wasser mit 0.2% Ameisensäure; B: Acetonitril/Isoopropanol (60:40) mit 0.2% Ameisensäure	ESI-MS/MS	[4]
Pursuit 3 Diphenyl	C18 Ceramid	Gesamtlaufzeit: 5	A: Wasser mit 0.1% Ameisensäure	ESI-MS/MS	[5]

			e und 25 mM Ammoniumac etat; B: 100% Acetonitril		
Discovery C18	Ceramid-1- phosphat	Variabel	A: MeOH/Wasse r/HCOOH (58:41:1) mit 5 mM Ammoniumfo rmiat; B: MeOH/HCOO H (99:1) mit 5 mM Ammoniumfo rmiat	ESI-MS/MS	[6]

Eine Studie, die HILIC- und C18-Säulen verglich, ergab, dass mit der C18-Säule etwa doppelt so viele Ceramide, Cholesterylester, Glyceride und Sphingolipide identifiziert werden konnten wie mit der HILIC-Säule.[7]

Experimentelle Protokolle

Protokoll 1: Extraktion von Ceramiden aus Zellkulturen (modifiziert nach Folch)

- Probenvorbereitung: 5 µL der Probe werden zu 1 mL einer Mischung aus Chloroform/Methanol/Wasser (2:1:1, v/v) gegeben.[3]
- Extraktion: Die Probelösung wird 5 Minuten lang gevortext und anschließend bei 7.500 U/min für 10 Minuten zentrifugiert.[3]
- Trocknung: Der Überstand wird abgenommen und unter einem sanften Stickstoffstrom getrocknet.[3]
- Rekonstitution: Der getrocknete Lipidextrakt wird in Chloroform/Methanol (4:1, v/v) resuspendiert und mit Isopropanol verdünnt.[3]

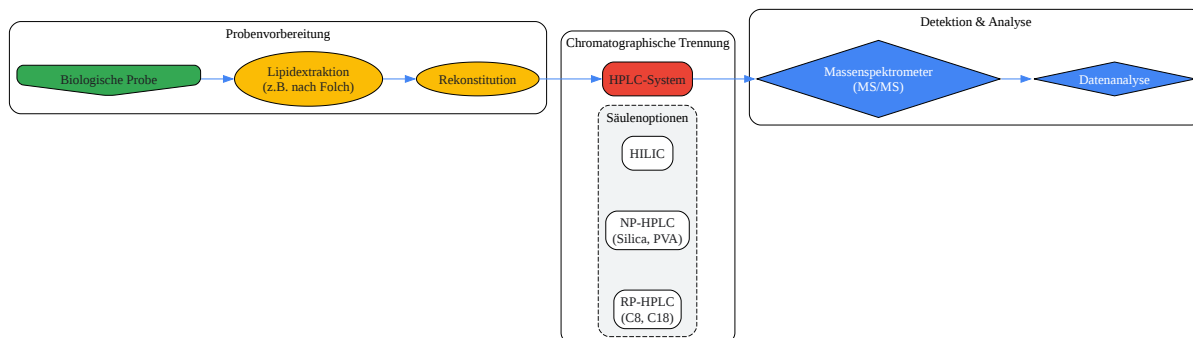
Protokoll 2: NP-HPLC-APCI-MS Analyse von Ceramiden

- Säule: Iatrobead Kieselgelsäule.[2]
- Mobile Phase: Ein Gradient aus Isoktan und Ethylacetat.[2]
- Detektion: Atmosphärendruck-chemische Ionisations-Massenspektrometrie (APCI-MS).[2]
- Anmerkung: Diese Methode ermöglicht die qualitative Analyse von endogenen Ceramid- und Dihydroceramid-Spezies aus rohen Lipidextrakten.[2][8]

Protokoll 3: RP-HPLC-ESI-MS/MS Analyse von Ceramiden

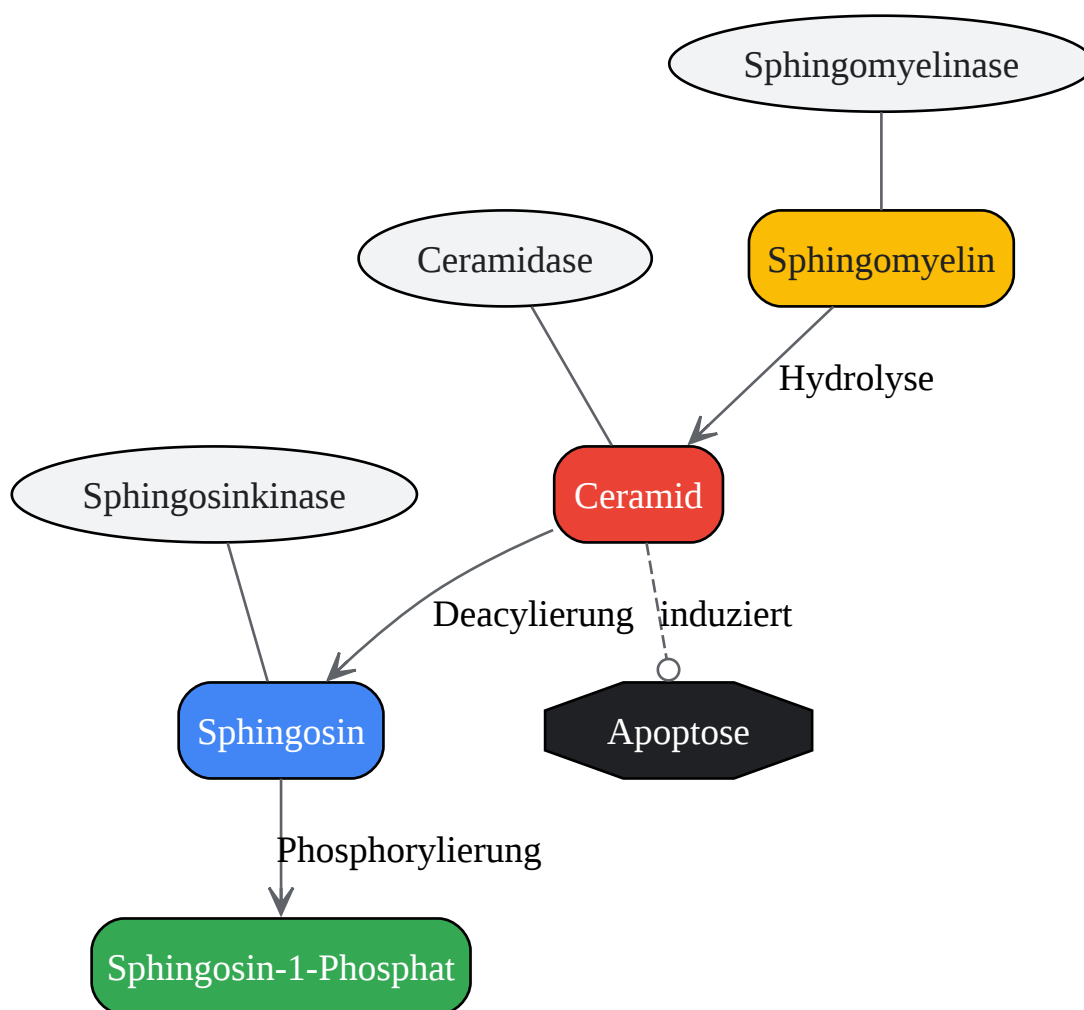
- Säule: Xperchrom 100 C8 (2.1 × 150 mm, 5 µm).[4]
- Mobile Phase A: Wasser mit 0.2% Ameisensäure.[4]
- Mobile Phase B: Acetonitril/Isopropanol (60:40, v/v) mit 0.2% Ameisensäure.[4]
- Gradient: Start bei 50% B für 1 min, dann linear auf 100% B über 3 min, 12 min bei 100% B halten.[4]
- Flussrate: 0.3 mL/min.[4]
- Detektion: Elektrospray-Ionisations-Tandem-Massenspektrometrie (ESI-MS/MS).[4]

Visualisierungen



[Click to download full resolution via product page](#)

Abbildung 1: Allgemeiner experimenteller Arbeitsablauf für die Ceramid-Analyse.



[Click to download full resolution via product page](#)

Abbildung 2: Vereinfachter Signalweg des Ceramid-Metabolismus.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chromatographyonline.com [chromatographyonline.com]
- 2. rug.nl [rug.nl]

- 3. Optimization of Ceramide Analysis Method Using LC-MS in Cosmetics -Mass Spectrometry Letters | Korea Science [koreascience.kr]
- 4. QUANTIFICATION OF CERAMIDE SPECIES IN BIOLOGICAL SAMPLES BY LIQUID CHROMATOGRAPHY-ELECTROSPRAY TANDEM MASS SPECTROMETRY - PMC [pmc.ncbi.nlm.nih.gov]
- 5. C18 Ceramide Analysis in Mammalian Cells Employing Reversed-Phase High Performance Liquid Chromatography Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Use of high performance liquid chromatography-electrospray ionization-tandem mass spectrometry for the analysis of ceramide-1-phosphate levels - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Quantitative measurement of different ceramide species from crude cellular extracts by normal-phase high-performance liquid chromatography coupled to atmospheric pressure ionization mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Leistungsvergleich verschiedener Chromatographiesäulen für die Ceramid-Analyse]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12419433#evaluating-the-performance-of-different-chromatography-columns-for-ceramides]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com